

Application Note: Fluorescent Labeling of 6-Amino-6-deoxy-D-allose

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Compound of Interest

Compound Name: 6-Amino-6-deoxy-D-allose
hydrochloride

CAS No.: 76054-78-9

Cat. No.: B12711083

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Part 1: Executive Summary & Scientific Rationale

6-Amino-6-deoxy-D-allose is a synthetic derivative of D-allose, the C-3 epimer of D-glucose. Unlike glucose, D-allose exhibits unique biological properties, including anti-inflammatory effects, cryoprotection, and specific inhibition of cancer cell proliferation.

The 6-amino modification provides a unique chemical handle—a primary nucleophilic amine at the C6 position—that allows for site-specific conjugation with fluorescent dyes without significantly disrupting the pyranose ring structure essential for recognition by transporters (e.g., SGLT1, GLUTs).

Key Mechanism: The labeling strategy relies on a nucleophilic attack by the deprotonated C6-amine of the sugar onto an amine-reactive fluorophore (Isothiocyanate or NHS-ester).

- **Why C6?** Modification at C6 preserves the C1-C4 stereochemistry required for hydrogen bonding within the transporter channel. Unlike 2-NBDG (modified at C2), C6-labeled hexoses often retain better affinity for SGLT transporters.

- The Challenge: The starting material is a hydrochloride salt (). The amine is protonated and non-nucleophilic. The protocol must include a neutralization step to liberate the free amine () for the reaction to proceed.

Part 2: Detailed Protocol

Phase 1: Materials & Reagents

Component	Grade/Spec	Purpose
6-Amino-6-deoxy-D-allose HCl	>95% Purity	Target Scaffold
Fluorophore (NHS-Ester or ITC)	FITC, Rhodamine-NHS, or Cy5-NHS	Labeling Reagent
Anhydrous DMF or DMSO	HPLC Grade, <0.01%	Solvent for Dye
Sodium Bicarbonate ()	0.2 M, pH 8.5 - 9.0	Reaction Buffer & Base
DIPEA (N,N-Diisopropylethylamine)	Optional	Organic Base for solubility
Ethanol / Water	HPLC Grade	Purification Solvents

Phase 2: Conjugation Workflow

Step 1: Preparation of the Sugar Solution (Free-Basing)

- Weigh 5.0 mg (approx. 23 μ mol) of **6-Amino-6-deoxy-D-allose hydrochloride**.
- Dissolve in 500 μ L of 0.2 M Sodium Bicarbonate buffer (pH 9.0).
 - Critical Note: The high pH buffer neutralizes the HCl salt, converting to reactive
- Ensure the pH remains >8.5.

Step 2: Preparation of the Dye

- Calculate the molar equivalent. Use a 1.2-fold molar excess of the dye to ensure complete labeling of the rare sugar.
 - Calculation: ~27.6 μmol of dye.
- Dissolve the dye (e.g., FITC or Cy5-NHS) in 100 μL of anhydrous DMF (or DMSO).
 - Tip: Prepare this immediately before use. NHS esters hydrolyze rapidly in moisture.

Step 3: The Coupling Reaction

- Dropwise add the Dye/DMF solution to the Sugar/Buffer solution while vortexing gently.
- Wrap the reaction vial in aluminum foil (protect from light).
- Incubate at Room Temperature (20-25°C) for:
 - 2 hours for NHS-esters.
 - 4-6 hours for Isothiocyanates (FITC).
- Optional: If the dye precipitates, add small amounts of DMSO until resolubilized, but keep organic solvent <20% of total volume if possible.

Step 4: Quenching

- Add 50 μL of 1 M Tris-HCl (pH 8.0) or Glycine to quench any unreacted dye. Incubate for 15 minutes.

Phase 3: Purification (Crucial)

Free dye will interfere with uptake assays. The conjugate is much more polar than the free dye but less polar than the sugar.

Method A: Reverse-Phase HPLC (Recommended)

- Column: C18 Semi-prep (e.g., 5 μm , 10 x 250 mm).

- Mobile Phase A: 0.1% TFA in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 0% B to 50% B over 30 mins.
- Detection: Absorbance at dye
(e.g., 495 nm for FITC).[1]
- Collection: Collect the peak that elutes earlier than the hydrophobic free dye but later than the void volume.

Method B: SPE Cartridge (Low Throughput)

- Use a C18 Sep-Pak cartridge.
- Wash with water (removes salts/unreacted sugar).
- Elute conjugate with 20-40% Methanol/Water.
- Leave free hydrophobic dye on the column (requires 100% MeOH to elute).

Part 3: Visualization of Workflows

Reaction Mechanism & Logic

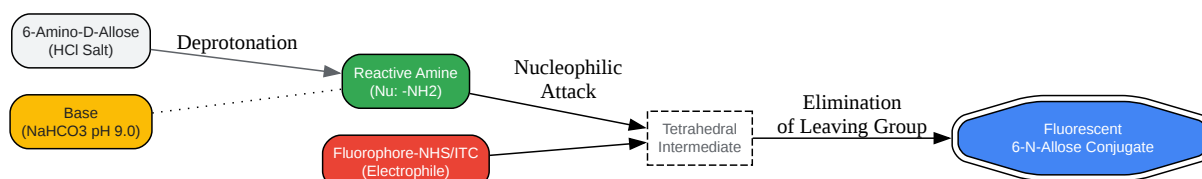


Figure 1: Chemical mechanism converting the non-reactive HCl salt to a fluorescent conjugate.

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Experimental Workflow

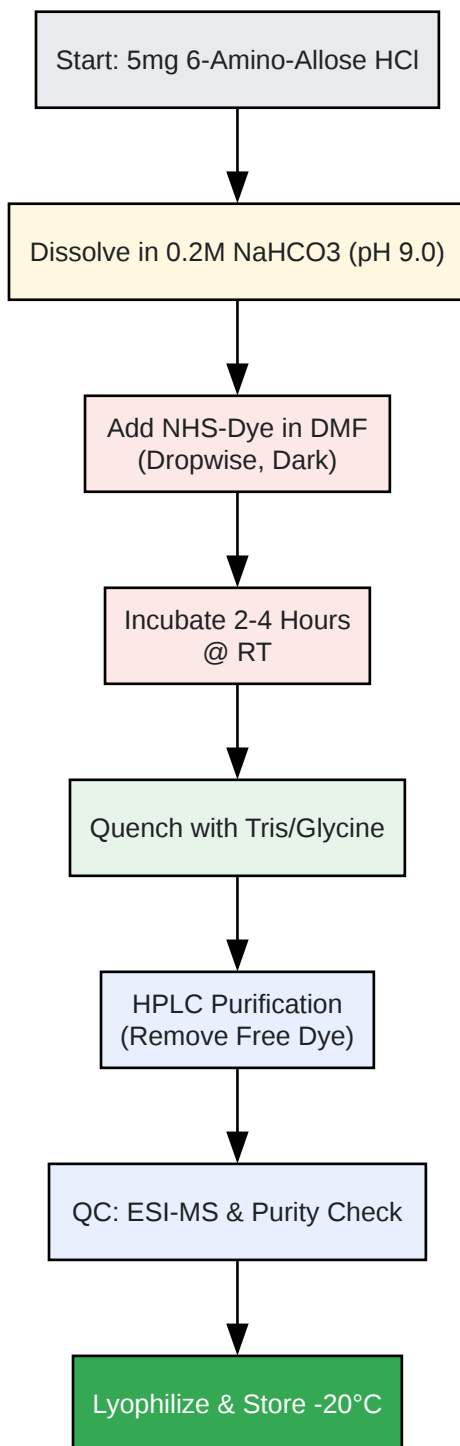


Figure 2: Step-by-step experimental protocol for synthesis and purification.

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Part 4: Applications & Validation

Quality Control (QC)

Before biological use, validate the conjugate:

- Mass Spectrometry (ESI-MS): Look for the parent ion
.
 - Expected Mass: $MW(\text{Allose-NH}_2) + MW(\text{Dye}) - MW(\text{Leaving Group})$.
 - Example (FITC):
Da (approx).
- Purity:
by HPLC to ensure no free dye competition in uptake assays.

Biological Assays

A. Transport Specificity (SGLT1 vs GLUTs) D-Allose is a known substrate for SGLT1 (Sodium-Glucose Linked Transporter 1) and GLUT5 in specific tissues (e.g., intestine, kidney).[2]

- Protocol: Incubate cells (e.g., Caco-2 or HEK293 expressing SGLT1) with 50-100 μM of the fluorescent conjugate.
- Competition: Co-incubate with 10mM cold D-glucose or Phlorizin (SGLT inhibitor) to verify specific transport.

B. Metabolic Tracing Unlike 2-NBDG, which is phosphorylated by hexokinase, modification at the C6 position (the primary phosphorylation site) often prevents phosphorylation.

- Implication: The 6-Amino-Allose conjugate will likely accumulate in the cytoplasm as a free sugar or be effluxed, making it a pure transport tracer rather than a metabolic trap. This is critical for kinetic modeling.

References

- Mishra, A. et al. (2016). "Fluorescent 6-amino-6-deoxyglycoconjugates for glucose transporter mediated bioimaging." Biochemical and Biophysical Research Communications.
- Hossain, M. et al. (2015). "Rare sugar D-allose: Potential role in cancer therapy and ischemia-reperfusion injury." Pharmacology & Therapeutics.
- Iida, T. et al. (2013).[3] "Properties of rare sugars (D-psicose, D-allose, D-tagatose) and their use." Oleoscience.
- Gorboulev, V. et al. (2012). "Na(+)-D-glucose cotransporter SGLT1 is pivotal for intestinal glucose absorption and glucose-dependent incretin secretion." Diabetes.[4]
- Thermo Fisher Scientific. "Amine-Reactive Probe Labeling Protocol." Molecular Probes User Guide.

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Sources

- [1. Application of FITC in Research \[tdblabs.se\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. fortunejournals.com \[fortunejournals.com\]](#)
- [4. Novel and innovative D-allose synthesis method - NOVA University Innovation \[novainnovation.unl.pt\]](#)
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